

2-Nitro-4-(trifluoromethyl)benzyl chloride molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethyl)benzyl
chloride

Cat. No.: B1305695

[Get Quote](#)

An In-depth Technical Guide to 2-Nitro-4-(trifluoromethyl)benzyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Nitro-4-(trifluoromethyl)benzyl chloride**, a key chemical intermediate. The document details its chemical and physical properties, safety information, and a representative synthetic protocol. This guide is intended for professionals in research, chemical synthesis, and drug development who require detailed technical information on this compound.

Chemical Properties and Data

2-Nitro-4-(trifluoromethyl)benzyl chloride is a substituted benzyl halide. The presence of both a nitro (NO₂) group and a trifluoromethyl (CF₃) group on the benzene ring significantly influences its chemical properties. These strongly electron-withdrawing groups have a profound effect on the reactivity of the benzylic chloride, making it a valuable reagent in organic synthesis.^[1]

All quantitative data for **2-Nitro-4-(trifluoromethyl)benzyl chloride** is summarized in the table below. Please note that some physical properties are predicted values from computational models.

Property	Value	Reference / Notes
Molecular Weight	239.58 g/mol	[1]
Molecular Formula	C ₈ H ₅ ClF ₃ NO ₂	[1]
CAS Number	225656-59-7	
Synonyms	1-(Chloromethyl)-2-nitro-4-(trifluoromethyl)benzene	
Physical State	Solid (Predicted)	[1]
Boiling Point	264.1 ± 35.0 °C (Predicted)	[2]
Density	1.474 ± 0.06 g/cm ³ (Predicted)	[2]
Storage Temperature	2-8°C	[2]

Safety and Handling

2-Nitro-4-(trifluoromethyl)benzyl chloride is a hazardous chemical and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area or chemical fume hood.

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H314: Causes severe skin burns and eye damage.[3]
- H318: Causes serious eye damage.[2]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P312+P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.

- P305+P351+P338+P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[3]

GHS Pictograms:

- GHS05 (Corrosion)
- GHS07 (Exclamation Mark)

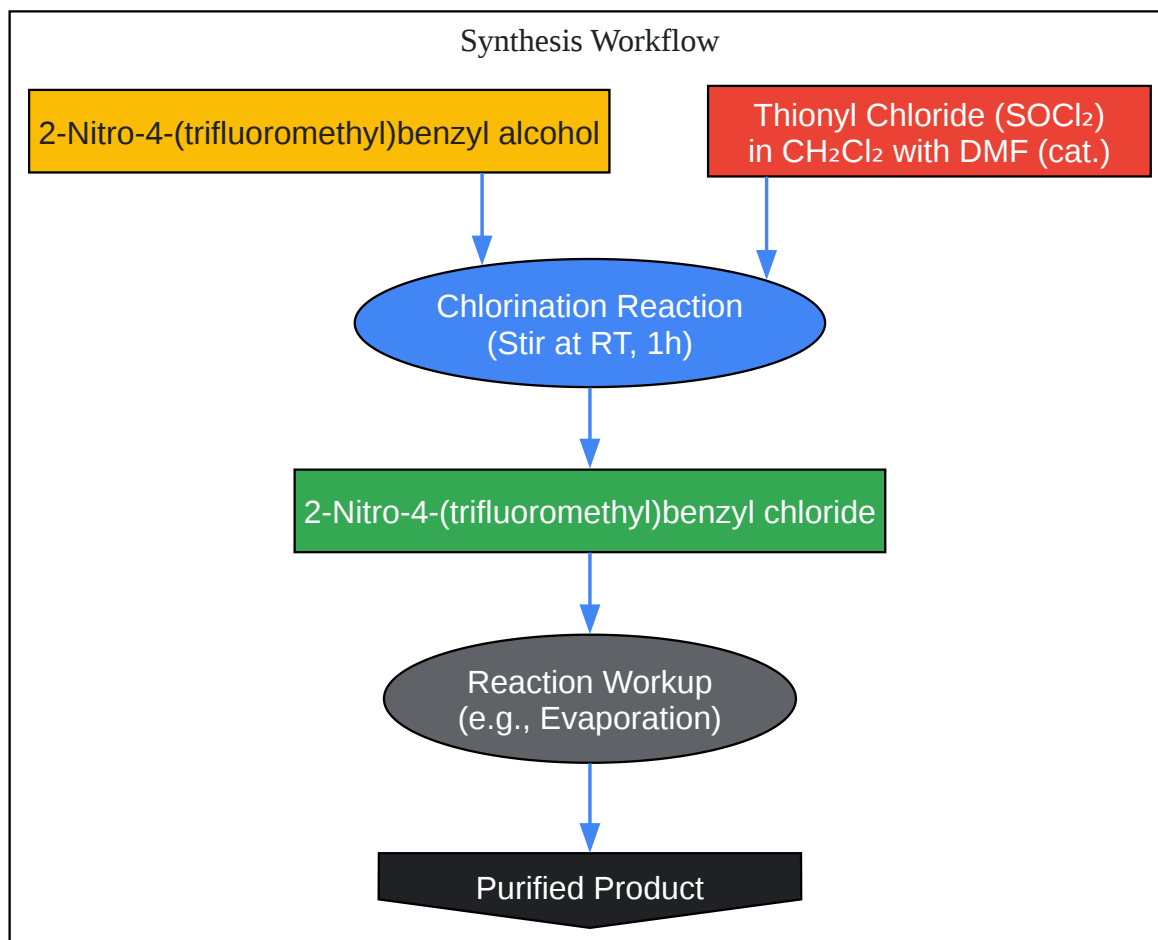
For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.
[4]

Role in Chemical Synthesis

Benzyl chlorides are frequently used as chemical intermediates in the manufacturing of various products, including dyes and pharmaceuticals.[5] The trifluoromethyl group is of significant interest in medicinal chemistry as its incorporation into molecules can alter properties such as lipophilicity, metabolic stability, and binding affinity. Trifluoromethylated building blocks are therefore crucial in modern drug design.

The compound **2-Nitro-4-(trifluoromethyl)benzyl chloride** serves as a versatile building block. The benzylic chloride is a reactive site for nucleophilic substitution, allowing for the introduction of the 2-nitro-4-(trifluoromethyl)benzyl moiety into a target molecule. The nitro group can be subsequently reduced to an amine, providing a handle for further chemical transformations.

Below is a diagram illustrating a general workflow for the synthesis of a benzyl chloride from a benzyl alcohol, a common preparative route for such compounds.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of a substituted benzyl chloride.

Experimental Protocols

The following is a representative protocol for the synthesis of **2-Nitro-4-(trifluoromethyl)benzyl chloride** from its corresponding alcohol. This protocol is based on general procedures for the chlorination of benzyl alcohols.

Objective: To synthesize **2-Nitro-4-(trifluoromethyl)benzyl chloride** via chlorination of 2-Nitro-4-(trifluoromethyl)benzyl alcohol.

Materials:

- 2-Nitro-4-(trifluoromethyl)benzyl alcohol
- Thionyl chloride (SOCl_2)
- N,N-dimethylformamide (DMF)
- Dichloromethane (CH_2Cl_2), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Dropping funnel
- Rotary evaporator
- Standard glassware for workup

Procedure:

- Reaction Setup: To a stirring solution of 2-Nitro-4-(trifluoromethyl)benzyl alcohol (1.0 eq) in anhydrous dichloromethane (CH_2Cl_2) in a round-bottom flask, add a catalytic amount of N,N-dimethylformamide (e.g., a few drops).
- Cooling: Cool the mixture to 0°C using an ice bath.
- Addition of Reagent: Add thionyl chloride (1.2 eq) dropwise to the stirring solution at 0°C using a dropping funnel.^[6]
- Reaction: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Let the reaction stir for 1-2 hours.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) to confirm the complete consumption of the starting benzyl alcohol.

- Workup: Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the solvent and excess thionyl chloride.
- Purification (if necessary): The crude product can be purified by crystallization or silica gel column chromatography to yield the final product, **2-Nitro-4-(trifluoromethyl)benzyl chloride**.

Safety Note: This reaction should be performed in a well-ventilated fume hood as it involves corrosive thionyl chloride and releases HCl gas. Appropriate PPE, including gloves, lab coat, and safety goggles, must be worn at all times.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Nitro-4-(trifluoromethyl)benzyl chloride | 225656-59-7 | Benchchem [benchchem.com]
- 2. 2-TrifluoroMethyl-4-nitrobenzyl chloride | 859027-07-9 [chemicalbook.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. fishersci.com [fishersci.com]
- 5. epa.gov [epa.gov]
- 6. rsc.org [rsc.org]
- To cite this document: BenchChem. [2-Nitro-4-(trifluoromethyl)benzyl chloride molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1305695#2-nitro-4-trifluoromethyl-benzyl-chloride-molecular-weight\]](https://www.benchchem.com/product/b1305695#2-nitro-4-trifluoromethyl-benzyl-chloride-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com